

# 3-(Difluoromethoxy)benzylamine CAS number and properties

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## Compound of Interest

Compound Name: 3-(Difluoromethoxy)benzylamine

Cat. No.: B151362

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An In-depth Technical Guide to **3-(Difluoromethoxy)benzylamine**

## Abstract

This technical guide provides a comprehensive overview of **3-(Difluoromethoxy)benzylamine**, a versatile chemical intermediate with significant applications in medicinal chemistry and materials science. The inclusion of the difluoromethoxy group enhances the metabolic stability and lipophilicity of parent molecules, making this compound a valuable building block in the synthesis of novel therapeutic agents and other advanced materials. This document details its chemical and physical properties, safety and handling protocols, and its role in research and development, particularly in the fields of neuropharmacology and oncology.

## Chemical and Physical Properties

**3-(Difluoromethoxy)benzylamine** is a colorless to light yellow liquid. Its unique properties are largely attributed to the difluoromethoxy moiety, which can alter the electronic and conformational characteristics of molecules into which it is incorporated.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **3-(Difluoromethoxy)benzylamine**

Property	Value	Reference
CAS Number	244022-71-7	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> F <sub>2</sub> NO	[1][2][3]
Molecular Weight	173.16 g/mol	[1][2][3]
Appearance	Colorless to light orange to yellow clear liquid	[1][2][5]
Density	1.23 g/cm <sup>3</sup>	[1][2]
Refractive Index	n <sub>20</sub> /D 1.49	[1][2]
Purity	≥ 95-98% (GC)	[1][2][3]
Storage Conditions	Store at 2 - 8 °C	[1][2]

## Safety and Handling

**3-(Difluoromethoxy)benzylamine** is classified as a corrosive substance that can cause severe skin burns and eye damage.[6][7] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and face protection, should be worn when handling this compound.[7] Work should be conducted in a well-ventilated area or under a chemical fume hood.[8][9]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	Signal Word
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	Danger

Data aggregated from supplier Safety Data Sheets.[6][7]

In case of exposure, follow standard first-aid measures. If the substance comes into contact with skin or eyes, rinse immediately and thoroughly with water for at least 15 minutes and seek immediate medical attention.[7][8] If inhaled, move the person to fresh air.[7] If swallowed, rinse the mouth but do not induce vomiting, and call a poison center or doctor immediately.[7]

## Applications in Research and Development

The unique properties imparted by the difluoromethoxy group make **3-(Difluoromethoxy)benzylamine** a valuable intermediate in several areas of research and industry.

- **Pharmaceutical Development:** This compound is a key building block in the synthesis of pharmaceuticals, particularly for drugs targeting neurological disorders and for use in oncology.[\[1\]](#)[\[2\]](#)[\[5\]](#) The difluoromethoxy group can improve metabolic stability and membrane permeability, which are desirable characteristics for drug candidates.
- **Biochemical Research:** It is used in studies investigating receptor interactions to understand how certain drugs can modulate biological pathways.[\[1\]](#)[\[5\]](#)
- **Agrochemicals and Advanced Materials:** Beyond pharmaceuticals, it is employed in the synthesis of advanced materials and agrochemicals, where the difluoromethoxy group can enhance stability and performance.[\[1\]](#)[\[5\]](#)

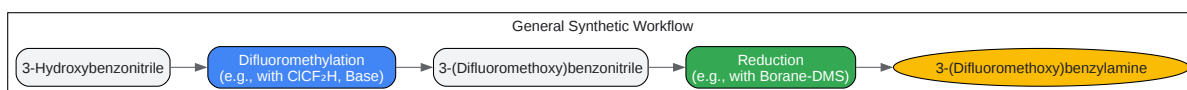
## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-(Difluoromethoxy)benzylamine** are not readily available in public literature, a general synthetic route can be inferred from patents for structurally similar compounds, such as 3-chloro-5-(difluoromethoxy)benzylamine.[\[10\]](#) The synthesis generally involves a two-step process: difluoromethylation of a hydroxy-substituted precursor followed by reduction of a nitrile group.

General Synthetic Protocol:

- **Difluoromethylation:** 3-Hydroxybenzonitrile is used as the starting material. The hydroxyl group is subjected to difluoromethylation. This is typically achieved using a difluoromethylating agent (e.g., chlorodifluoromethane) in the presence of a base. The reaction is carried out under an inert atmosphere (e.g., nitrogen).[\[10\]](#)
- **Reduction:** The resulting 3-(difluoromethoxy)benzonitrile is then reduced to the corresponding benzylamine. A common reducing agent for this transformation is borane dimethyl sulfide complex in an anhydrous solvent like tetrahydrofuran (THF).[\[10\]](#)

- **Work-up and Purification:** Following the reduction, the reaction mixture is quenched, and the product is extracted using an organic solvent. The crude product is then purified, typically by column chromatography, to yield **3-(Difluoromethoxy)benzylamine**.

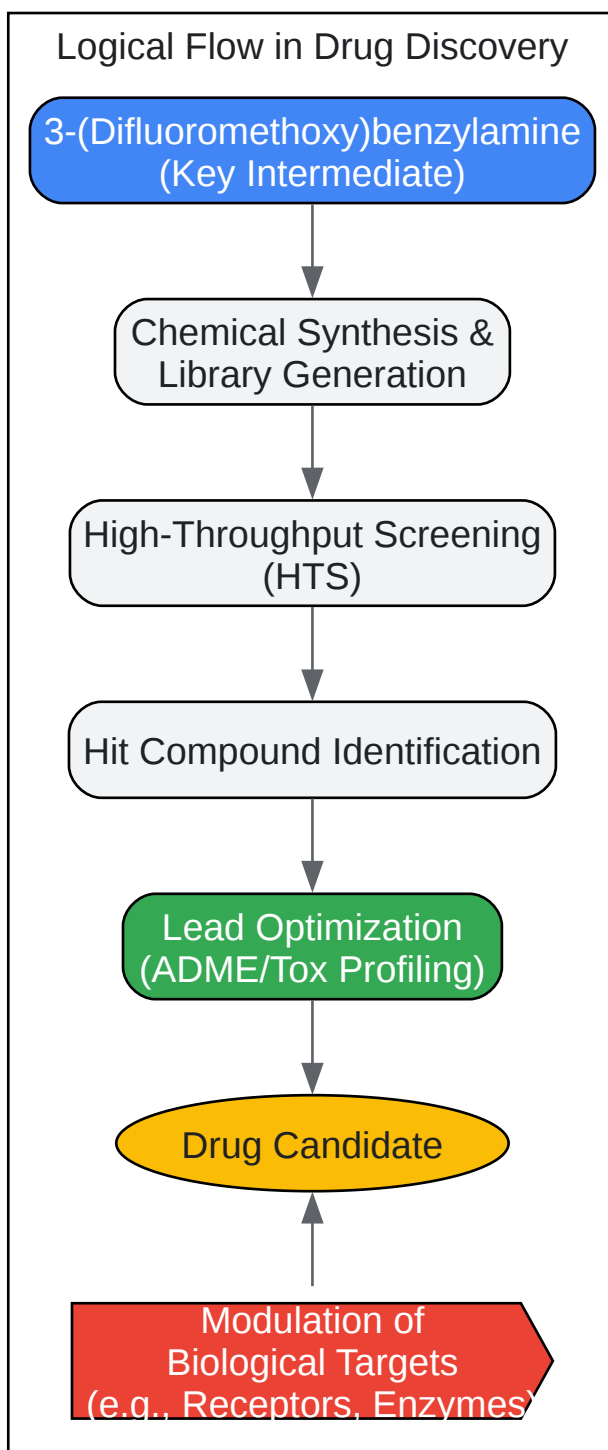


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Caption: General workflow for the synthesis of **3-(Difluoromethoxy)benzylamine**.

## Role in Drug Discovery and Development

**3-(Difluoromethoxy)benzylamine** serves as a critical structural motif in the rational design of new drugs. Its utility stems from the ability of the difluoromethoxy group to act as a bioisostere for other functional groups, potentially improving the pharmacokinetic and pharmacodynamic profile of a lead compound. The benzylamine core provides a reactive handle for further chemical modification and elaboration into more complex molecular structures. This logical progression is central to modern drug discovery pipelines.



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Caption: Role of **3-(Difluoromethoxy)benzylamine** in the drug discovery process.

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Address: 3281 E Guasti Rd  
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